

Personal protective equipment for handling Dinaline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dinaline

Cat. No.: B1595477

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Essential Safety and Handling Guide for Dinaline

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Dinaline**, an antineoplastic agent. Adherence to these procedures is essential to ensure personal safety and mitigate environmental contamination.

Chemical Identification and Properties

Dinaline is an antineoplastic agent and a precursor to CI-994.^[1] It is a potent anticancer agent with demonstrated cytotoxicity and antitumor activity.^[2]

Property	Value	Source
CAS Number	58338-59-3	[1][2][3][4]
Molecular Formula	C ₁₃ H ₁₃ N ₃ O	[1][2][3]
Molecular Weight	227.26 g/mol	[1][2][3]
Appearance	Solid	[1]
Solubility	Soluble in DMSO to 100 mM, Soluble in ethanol to 25 mM (with warming)	[1]
Storage	Store at +4°C under desiccating conditions. The product can be stored for up to 12 months.	[1]

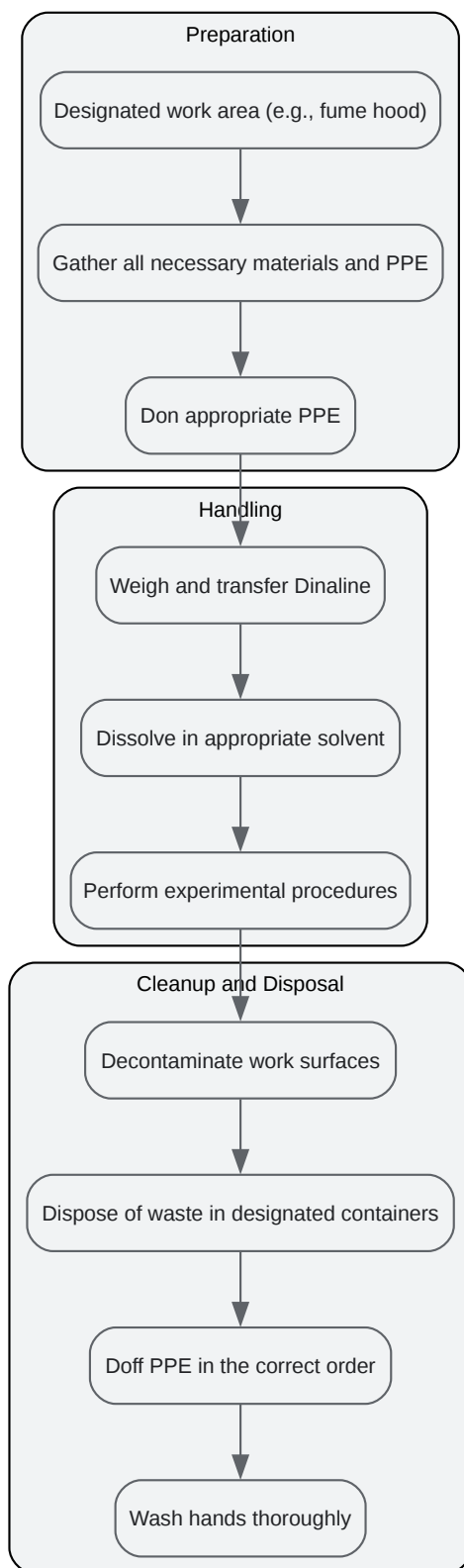
Personal Protective Equipment (PPE)

Due to its classification as an antineoplastic agent, stringent PPE protocols must be followed at all times when handling **Dinaline**.

PPE Category	Specification	Rationale
Gloves	Double gloving with chemotherapy-rated nitrile or latex gloves.	Prevents skin contact and absorption.
Eye Protection	Chemical splash goggles or a full-face shield.	Protects eyes from splashes and aerosols.
Lab Coat	Disposable, solid-front gown with long sleeves and tight-fitting cuffs.	Prevents contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator may be necessary if there is a risk of aerosol generation.	Protects against inhalation of hazardous particles.

Handling and Operational Plan

A systematic approach to handling **Dinaline** is crucial to minimize exposure risk. The following workflow outlines the key steps for safe handling in a laboratory setting.



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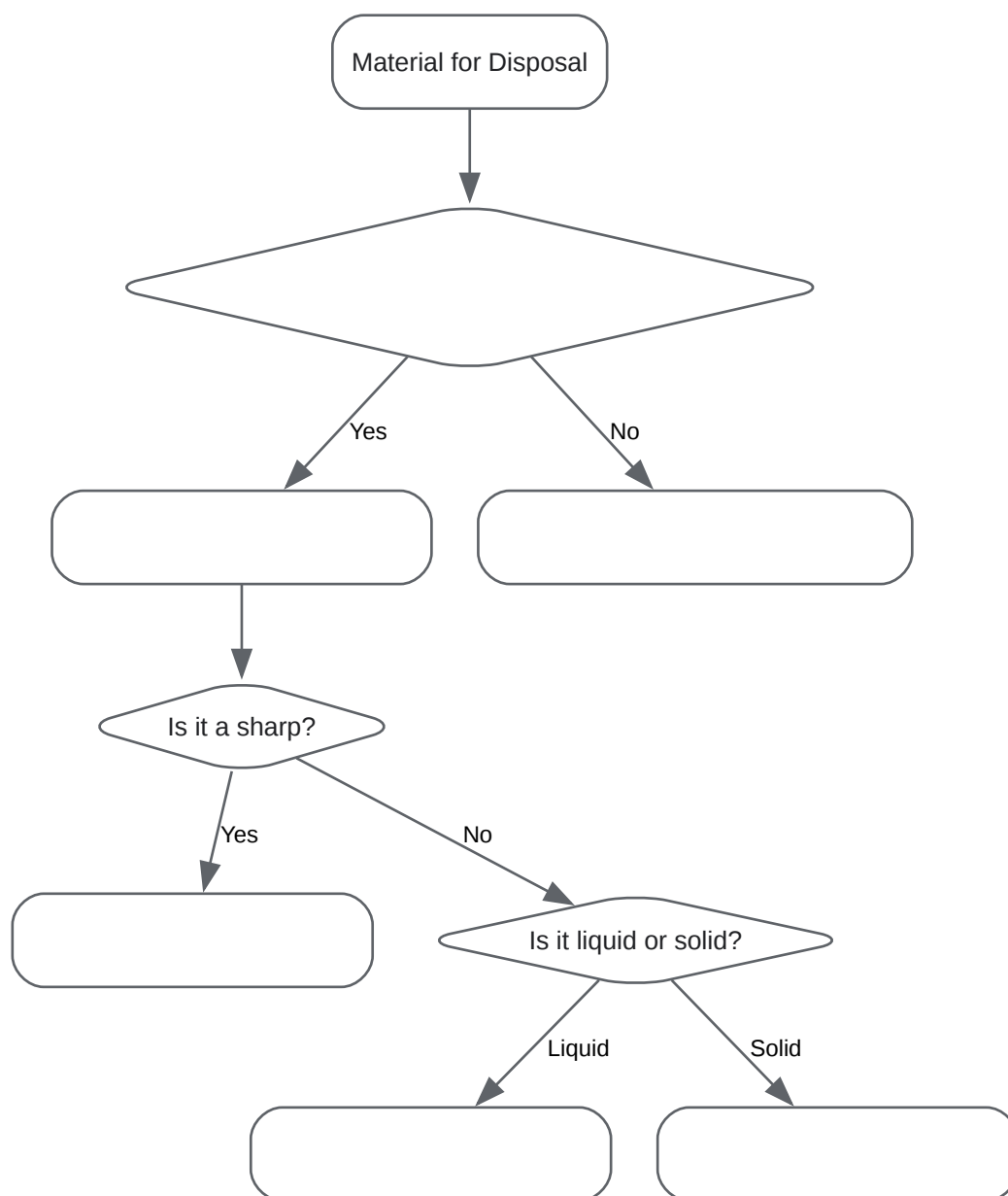
Caption: A step-by-step workflow for the safe handling of **Dinaline** in a laboratory setting.

Disposal Plan

The disposal of **Dinaline** and all contaminated materials must be handled with extreme care to prevent environmental contamination and exposure to personnel.

Waste Type	Disposal Container	Disposal Procedure
Solid Dinaline Waste	Labeled, sealed, and puncture-resistant hazardous waste container.	Segregate from other chemical waste. Arrange for pickup by a licensed hazardous waste disposal service.
Contaminated Labware (e.g., pipette tips, tubes)	Labeled, sealed, and puncture-resistant hazardous waste container.	Dispose of immediately after use. Do not attempt to clean and reuse disposable items.
Contaminated PPE (gloves, gown)	Labeled, sealed hazardous waste bag within the designated work area.	Doff PPE carefully to avoid self-contamination and place directly into the waste bag.
Liquid Waste (solutions containing Dinaline)	Labeled, sealed, and chemically compatible hazardous waste container.	Do not pour down the drain. Arrange for pickup by a licensed hazardous waste disposal service.

The following decision tree provides guidance on the appropriate disposal pathway for materials potentially contaminated with **Dinaline**.



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Caption: A decision tree for the proper disposal of materials that may be contaminated with **Dinaline**.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

Emergency Situation	Immediate Action
Skin Contact	Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Minor Spill	Alert others in the area. Wear appropriate PPE. Contain the spill with absorbent material. Clean the area with a suitable decontaminating agent. Dispose of all cleanup materials as hazardous waste.
Major Spill	Evacuate the area immediately. Alert your institution's emergency response team. Do not attempt to clean up a major spill without specialized training and equipment.

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- To cite this document: BenchChem. [Personal protective equipment for handling Dinaline]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1595477#personal-protective-equipment-for-handling-dinaline>]

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